Standard Operating Procedure: Safe Disposal of N-Me-D-Asp(OtBu)-OH

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Compound of Interest

Compound Name:	*N-Me-D-Asp(OtBu)-OH*
Cat. No.:	*B13000805*

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-tert-butyl ester

Executive Summary & Chemical Profile

This guide outlines the mandatory disposal protocols for **N-Me-D-Asp(OtBu)-OH**, a specialized amino acid derivative used in Solid Phase Peptide Synthesis (SPPS). Unlike standard biological waste, this compound contains a lipophilic tert-butyl ester protecting group and an N-methyl modification, rendering it an organic chemical hazard rather than a biohazard.

Crucial Operational Insight: The tert-butyl (OtBu) ester group is acid-labile. Do not dispose of this compound in waste containers containing high concentrations of Trifluoroacetic Acid (TFA) or strong mineral acids. Rapid deprotection can release isobutylene gas, potentially pressurizing sealed waste vessels.

Chemical Identity Table

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Property	Specification
Chemical Name	N-Methyl-D-Aspartic acid -tert-butyl ester
CAS Number	152548-66-8 (General Reference for Isomers/Salts)
Physical State	White to off-white powder
Solubility	Soluble in organic solvents (DMF, MeOH, DCM); slightly soluble in water
Primary Hazard	Irritant (Skin/Eye/Respiratory). Not P-listed or U-listed by EPA.
Waste Classification	Non-RCRA Listed; Manage as Chemical Waste (Solid or Liquid)

Pre-Disposal: The "Self-Validating" Safety System

To ensure compliance and safety, every disposal action must follow a self-validating logic flow. Before discarding any material, verify the state of the waste against the Segregation Matrix below.

Personal Protective Equipment (PPE)[1][2]

- Respiratory: N95 mask or fume hood operation (prevent inhalation of fine particulates).
- Dermal: Nitrile gloves (0.11 mm minimum thickness).
- Ocular: ANSI Z87.1 compliant safety goggles.

Segregation Logic (The "Why")

- Why Segregate from Aqueous Drains? The OtBu group increases lipophilicity. If flushed, it resists degradation in water treatment facilities, posing bioaccumulation risks.
- Why Segregate from Oxidizers? As an organic amine derivative, it can react exothermically with strong oxidizers (e.g., permanganates, nitrates).

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Detailed Disposal Workflows

Scenario A: Disposal of Pure Solid Reagent (Expired or Excess)

Applicable for: Expired shelf-life batches, spilled powder, or failed synthesis solids.

- Containment: Transfer the solid **N-Me-D-Asp(OtBu)-OH** into a clear, chemically compatible polyethylene bag or wide-mouth jar.
- Labeling: Apply a hazardous waste label.
  - Constituents: "**N-Me-D-Asp(OtBu)-OH** (Amino Acid Derivative)"
  - Hazard Checkbox: "Irritant" / "Toxic" (precautionary).
- Accumulation: Place the sealed container into the Solid Hazardous Waste drum.
  - Note: Do not mix with silica gel waste if your facility recycles silica.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures)

Applicable for: Filtrates from SPPS, dissolved reagents in DMF/DCM.

- Solvent Identification: Determine the primary solvent carrier.
  - Halogenated: Dichloromethane (DCM), Chloroform.
  - Non-Halogenated: Dimethylformamide (DMF), Methanol, Ethyl Acetate.
- Acid Check (Critical): Does the solution contain >5% TFA?
  - Yes: Use a vented cap waste container to prevent isobutylene gas buildup.
  - No: Standard screw cap is acceptable.
- Transfer: Pour into the appropriate solvent waste carboy.

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- Protocol: Leave 10% headspace in the container for thermal expansion.

Scenario C: Contaminated Consumables

Applicable for: Weigh boats, pipette tips, contaminated gloves.

- Gross Contamination Check:
  - Visible Powder: Shake excess powder into Solid Waste (Scenario A).
  - Trace Residue: Place item in Chemically Contaminated Debris bin (often a yellow or white bucket with a liner).
- Sharps: If needles/syringes were used with the reagent, they must go into a Chemical Sharps container, never red biohazard sharps bins (unless infectious agents were also present).

Decision Logic Diagram

The following diagram illustrates the decision-making process for disposing of **N-Me-D-Asp(OtBu)-OH**, ensuring the correct waste stream is selected based on physical state and solvent composition.

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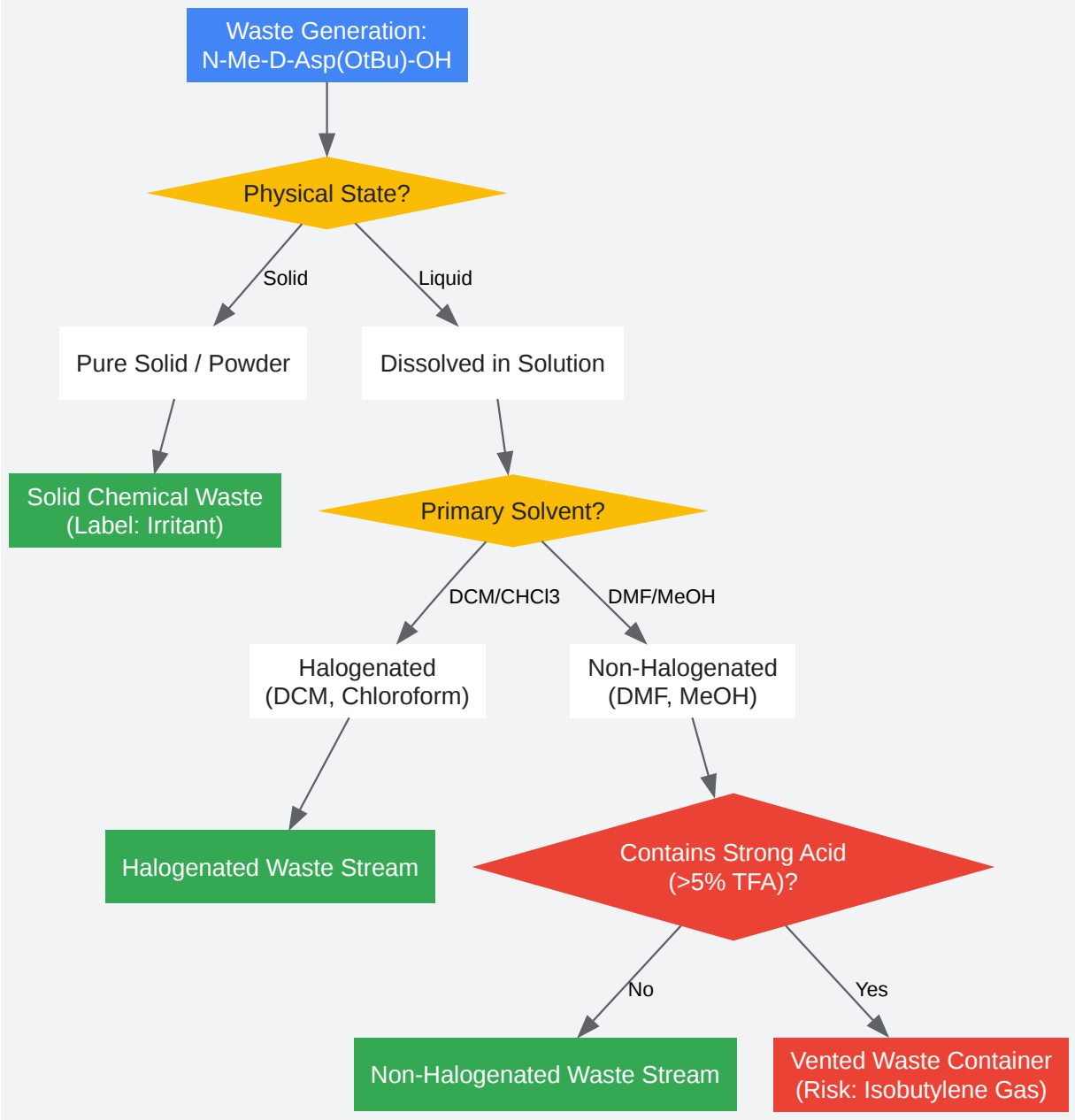

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Figure 1: Decision tree for **N-Me-D-Asp(OtBu)-OH** disposal. Note the critical checkpoint for acidic mixtures to prevent vessel pressurization.

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Regulatory Compliance & Waste Codes

While **N-Me-D-Asp(OtBu)-OH** is not explicitly listed on EPA P-lists or U-lists, it is regulated under the Resource Conservation and Recovery Act (RCRA) based on the characteristics of the mixture it is in.

Waste Stream	EPA Waste Code (Typical)	Rationale
Pure Solid	Not Listed (Manage as Non-Regulated Chemical Waste)	Unless mixed with hazardous spill residues, it does not meet ignitable/corrosive/reactive criteria [1].
Mixture with DCM	F002 / D039	Spent halogenated solvents are F-listed wastes [2].
Mixture with MeOH	D001	Ignitability characteristic (Flash point < 60°C) [3].
Mixture with TFA	D002	Corrosivity characteristic (pH ≤ 2) [3].

Spill Response Protocol:

- Small Spill (< 5g): Sweep up carefully using a dustpan and brush. Avoid raising dust.[1][2] Wipe area with a damp paper towel. Dispose of all materials in Solid Chemical Waste.
- Large Spill: Ventilate the area.[3] Use a HEPA-filtered vacuum if available. If not, wet the powder slightly with an inert solvent (like heptane) to suppress dust before sweeping.

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